

An In-depth Technical Guide to Methimazole: Chemical Properties and Scientific Applications

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Compound of Interest

Compound Name: *[(1-methyl-1H-imidazol-2-yl)sulfanyl]acetic acid*

CAS No.: 71370-42-8

Cat. No.: B184833

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the chemical and physical properties, pharmacological actions, and analytical methodologies for Methimazole. While this document is indexed under the deprecated CAS number 85916-84-3, it is important to note that the primary and currently accepted identifier for Methimazole is CAS number 60-56-0. This guide will delve into the fundamental characteristics of Methimazole, its mechanism of action as a thyroid hormone synthesis inhibitor, and its applications in research and clinical settings.

Introduction: The Chemical Identity of Methimazole

Methimazole, known systematically as 1-Methyl-1H-imidazole-2-thiol, is a thionamide drug pivotal in the management of hyperthyroidism.^{[1][2]} It is a white to pale-buff crystalline powder.^[3] Although historically associated with the deprecated CAS number 85916-84-3, the compound is universally recognized by its primary CAS number, 60-56-0.^{[3][4]}

Physicochemical Properties

A thorough understanding of Methimazole's physicochemical properties is fundamental for its application in research and formulation development.

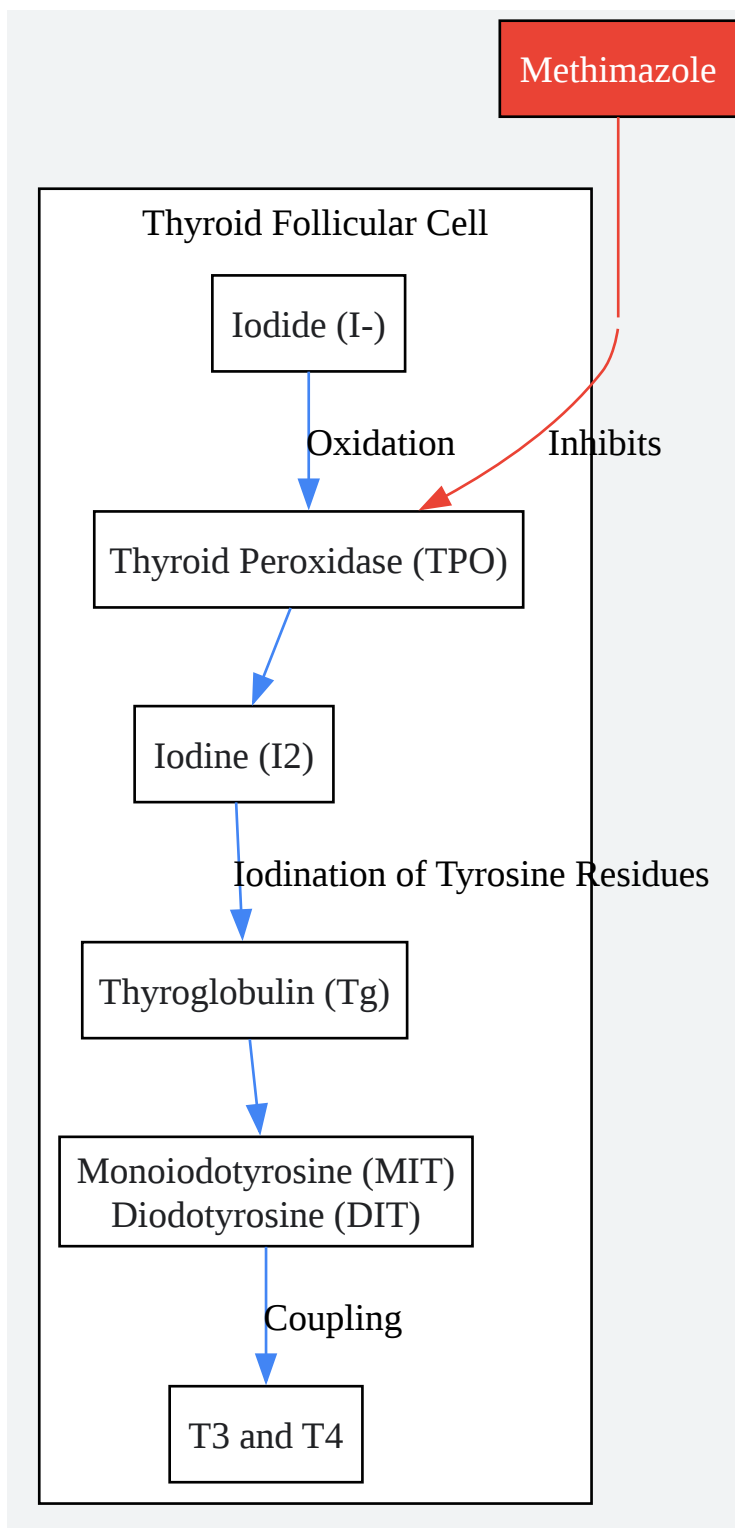
Property	Value	Source
Molecular Formula	C4H6N2S	[3][5]
Molecular Weight	114.17 g/mol	[2][5]
Melting Point	143-146 °C	[3]
Boiling Point	280 °C (decomposes)	[3]
Solubility	Very soluble in water (200 g/L); soluble in chloroform and ethanol; slightly soluble in benzene, diethyl ether, and ligroin.	[3]
Topological Polar Surface Area (TPSA)	56.62 Å ²	[5]
Log P (Consensus)	0.63	[5]

SMILES:CN1C=CNC1=S

InChI Key:PMRYVIKBURPHAH-UHFFFAOYSA-N[5]

Mechanism of Action: Inhibition of Thyroid Hormone Synthesis

Methimazole's therapeutic effect lies in its ability to inhibit the synthesis of thyroid hormones, specifically thyroxine (T4) and triiodothyronine (T3).[1][3] It achieves this by interfering with the thyroid peroxidase (TPO) enzyme, which is crucial for the iodination of tyrosine residues on thyroglobulin.[2][3] This action effectively reduces the production of thyroid hormones, thereby alleviating the symptoms of hyperthyroidism.[3]



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Figure 1: A simplified diagram illustrating how Methimazole inhibits thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.

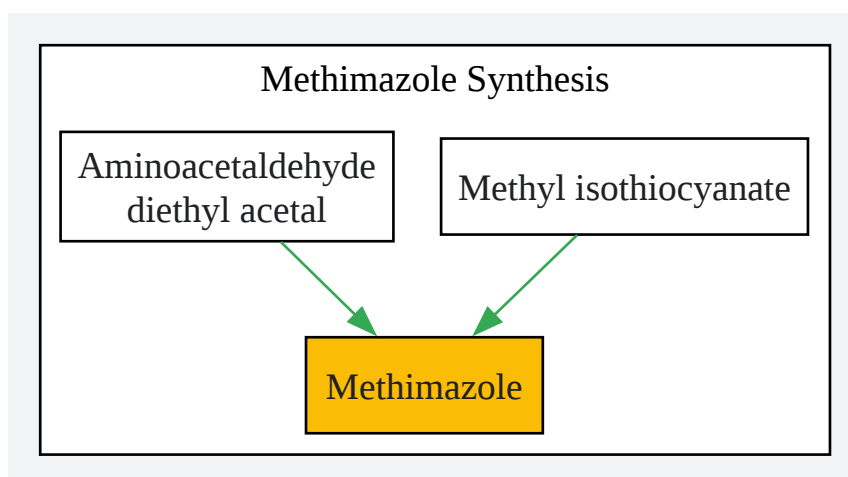
Analytical Characterization

The identity and purity of Methimazole can be confirmed through various analytical techniques.

- Infrared (IR) Spectroscopy: Provides characteristic peaks corresponding to the functional groups present in the molecule.[3]
- Ultraviolet (UV) Spectroscopy: Exhibits maximum absorbance at 211 and 251.5 nm in 0.1 N sulfuric acid.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both proton and C-13 NMR data are available for structural elucidation.[3]
- Mass Spectrometry: Confirms the molecular weight and fragmentation pattern of the compound.[3]
- High-Performance Liquid Chromatography (HPLC): A common method for assessing the purity of Methimazole and for its quantitative analysis in biological matrices.[5]

Synthesis and Manufacturing

Methimazole can be synthesized through several chemical routes. A common method involves the reaction of aminoacetaldehyde diethyl acetal with methyl isothiocyanate.[3] Another approach is the reaction of thiocyanic acid with N-substituted amino acetals.[1][3]



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Figure 2: A high-level overview of a synthetic pathway for Methimazole.

Applications in Research and Drug Development

Methimazole is primarily used in the treatment of hyperthyroidism, including Graves' disease.[1] [3] In a research context, it serves as a valuable tool for studying the thyroid hormone synthesis pathway and for inducing hypothyroidism in animal models to investigate the physiological roles of thyroid hormones.

Safety and Handling

Methimazole is a potent pharmaceutical agent and should be handled with appropriate precautions.

- Hazard Statements: H317 (May cause an allergic skin reaction), H360 (May damage fertility or the unborn child).[5]
- Precautionary Statements: P201, P202, P261, P272, P280, P302+P352, P333+P313, P363, P308+P313, P405, P501.[5]

It is imperative to consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

Conclusion

Methimazole, while historically linked to the deprecated CAS number 85916-84-3, is a well-characterized and indispensable therapeutic agent with the primary identifier CAS 60-56-0. Its profound impact on thyroid hormone synthesis makes it a cornerstone in the management of hyperthyroidism and a critical tool for endocrinological research. A comprehensive understanding of its chemical properties, mechanism of action, and analytical profile is essential for its safe and effective use in both clinical and research settings.

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